

# Safe Disposal of 9-Demethyl FR-901235: A Procedural Guide

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## Compound of Interest

Compound Name: 9-Demethyl FR-901235

Cat. No.: B10822039

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **9-Demethyl FR-901235**. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance. This guidance is based on established protocols for handling hazardous chemical waste.

## Hazard Identification and Risk Assessment

**9-Demethyl FR-901235** is a chemical compound intended for research purposes. While a specific Safety Data Sheet (SDS) detailing its disposal was not found in the public domain, related compounds exhibit potential hazards. A safety data sheet for a similar compound indicates potential reproductive toxicity and long-lasting harmful effects to aquatic life.[1] Therefore, it is imperative to handle **9-Demethyl FR-901235** as a hazardous substance.

Key Hazards:

- Potential for reproductive damage.[1]
- Harmful to aquatic ecosystems with long-term effects.[1]

- Air and light sensitivity may be a factor to consider.[1]

## Personal Protective Equipment (PPE) and Waste Container Specifications

Proper selection and use of PPE and waste containers are the first line of defense against chemical exposure and environmental contamination. All personnel handling **9-Demethyl FR-901235** waste must use the following equipment and supplies.

Item	Specification	Rationale
Gloves	Nitrile or other chemically resistant gloves.	To prevent skin contact with the hazardous substance.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes or aerosols.
Lab Coat	Standard laboratory coat.	To protect clothing and skin from contamination.
Primary Waste Container	A clearly labeled, leak-proof container compatible with the chemical waste. Reusing empty, clean chemical bottles is acceptable.[2]	To safely contain the waste at the point of generation.
Secondary Containment	A larger, chemically resistant bin or tray.	To contain any potential leaks or spills from the primary container.
Waste Label	"HAZARDOUS WASTE" tag with the full chemical name ("9-Demethyl FR-901235"), concentration, and date of accumulation.	To clearly identify the contents for proper handling and disposal by environmental health and safety personnel.

## Step-by-Step Disposal Protocol

The following procedure must be followed for the disposal of **9-Demethyl FR-901235**. This protocol is designed to be conducted within a designated Satellite Accumulation Area (SAA) in the laboratory.

#### Step 1: Prepare the Waste Container

- Select an appropriate, clean, and empty container that is compatible with **9-Demethyl FR-901235**. The container must have a secure, screw-top lid.
- Affix a "HAZARDOUS WASTE" label to the container before adding any waste.
- Place the labeled primary container within a secondary containment bin in a designated chemical fume hood.

#### Step 2: Waste Collection

- While wearing the appropriate PPE, carefully transfer the **9-Demethyl FR-901235** waste into the prepared container.
- Do not fill the container to more than 90% of its capacity to allow for expansion.
- Securely close the container lid immediately after adding the waste. If a funnel is used, it must be removed and the lid replaced.

#### Step 3: Storage and Segregation

- Store the sealed waste container in the designated SAA.
- Ensure that the waste is segregated from incompatible materials. While specific incompatibilities for **9-Demethyl FR-901235** are not documented, as a general practice, avoid storing with strong oxidizing agents, acids, or bases.
- The SAA must be inspected weekly to check for leaks, proper labeling, and container integrity.

#### Step 4: Arrange for Disposal

- Once the container is full (up to 90%), or if waste generation is complete, contact your institution's Environmental Health and Safety (EH&S) department to arrange for pickup and final disposal.
- Provide EH&S with all necessary information regarding the waste, as indicated on the label. Disposal must be conducted through an approved waste disposal plant.

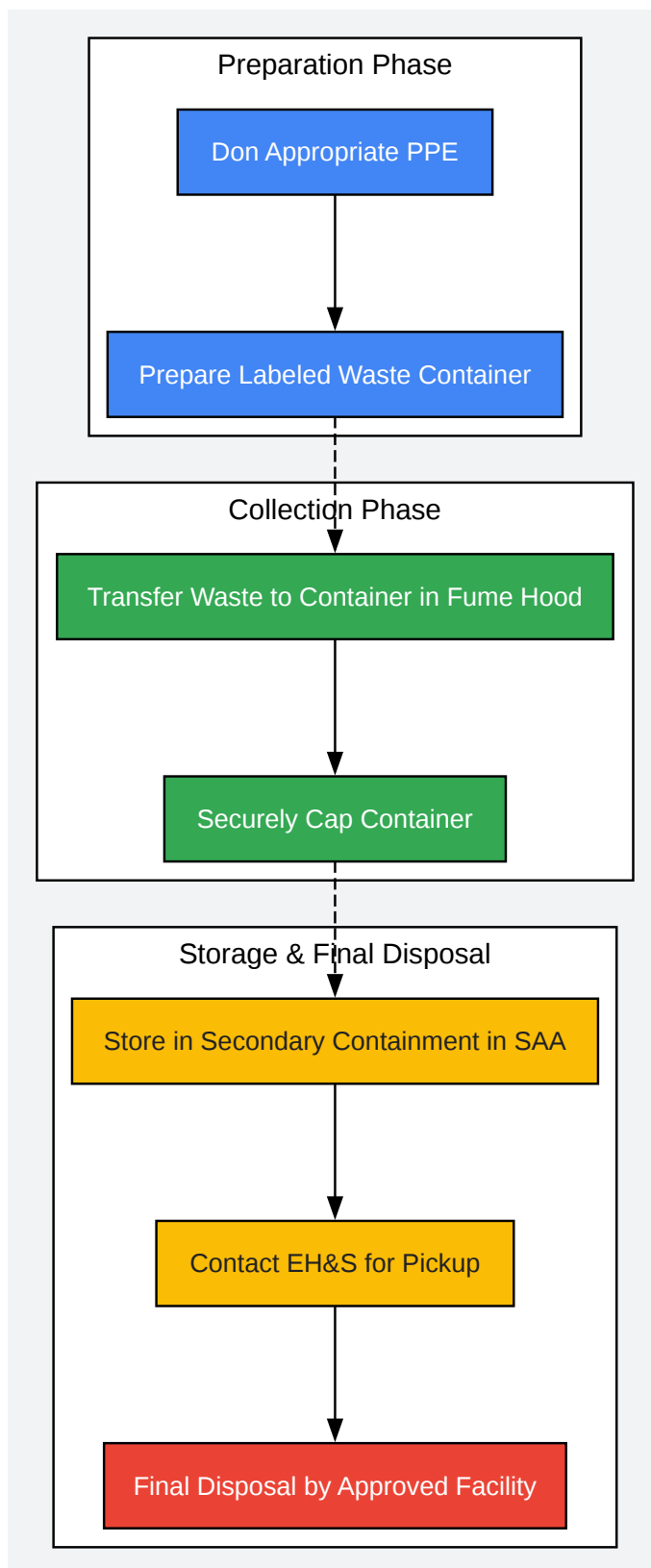
## Emergency Procedures

In the event of a spill or exposure, follow these immediate actions:

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention from an ophthalmologist.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- **Ingestion:** Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.
- **Spill:** For small spills, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite). Place the contaminated material into a sealed container for disposal. For large spills, evacuate the area and contact EH&S immediately.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **9-Demethyl FR-901235**.



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Caption: Workflow for the safe disposal of **9-Demethyl FR-901235**.

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## References

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- [2. campusoperations.temple.edu](https://www.campusoperations.temple.edu) [campusoperations.temple.edu]
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